

Application Notes: Nifuratel in the Passive Cutaneous Anaphylaxis (PCA) Mouse Model

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Compound of Interest

Compound Name: NIFURATEL

Cat. No.: B7889034

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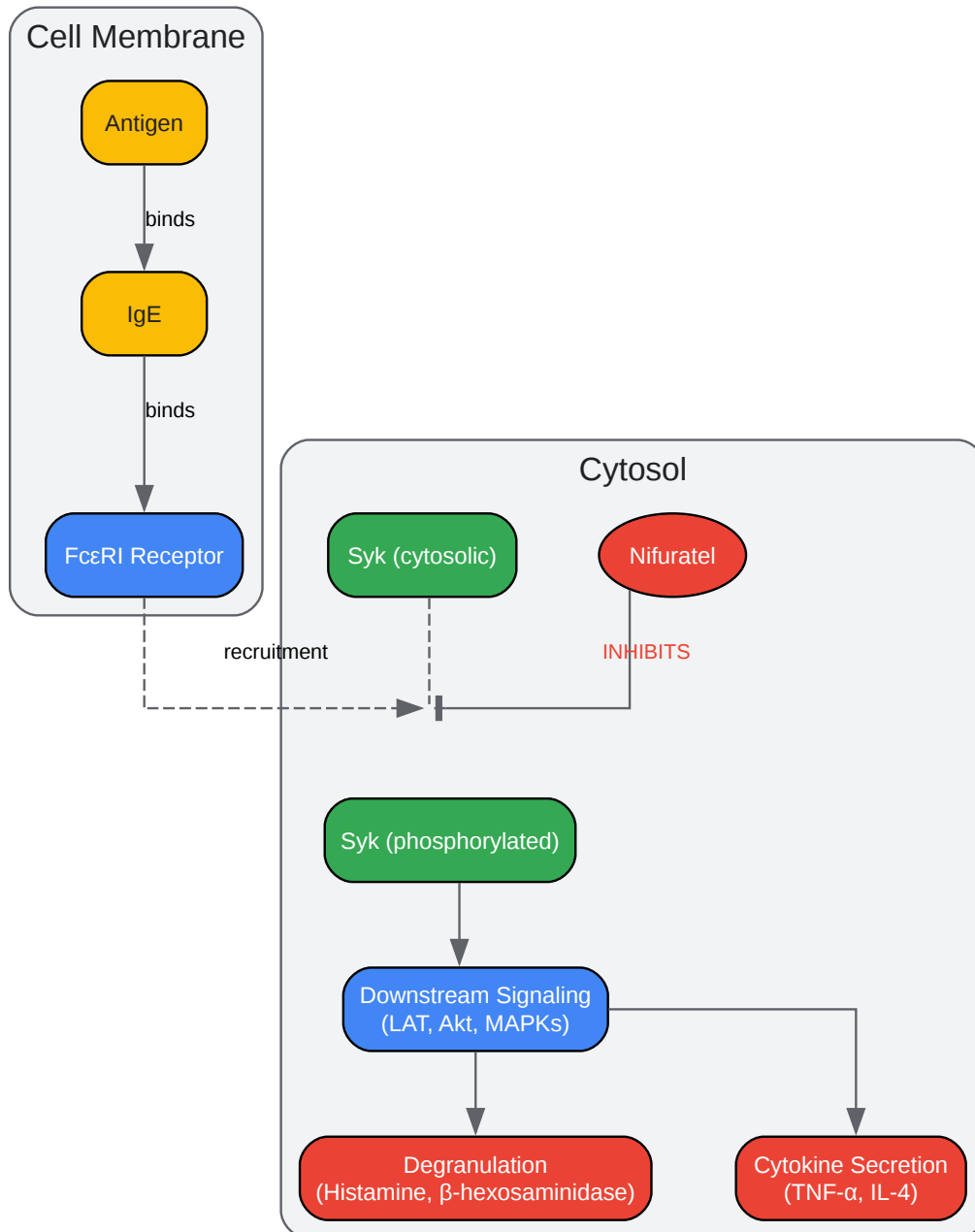
Introduction

Nifuratel is a broad-spectrum antimicrobial and antiprotozoal agent belonging to the nitrofurans class of drugs, traditionally used for treating urogenital and gastrointestinal infections.[1][2][3] Recent drug repositioning studies have unveiled its potential as a potent therapeutic for Type I hypersensitivity reactions by targeting mast cell activation.[4][5] Mast cells are critical effector cells in IgE-mediated allergic responses, releasing a variety of inflammatory mediators upon activation.[6][7] The passive cutaneous anaphylaxis (PCA) mouse model is a well-established in vivo assay for evaluating Type I allergic reactions, making it an ideal platform to assess the anti-allergic efficacy of compounds like **Nifuratel**. [8][9] These notes provide detailed protocols and data regarding the application of **Nifuratel** in the PCA mouse model for researchers in immunology and drug development.

Mechanism of Action in Mast Cells

The anti-allergic effect of **Nifuratel** stems from its ability to inhibit the IgE-mediated signaling cascade within mast cells. Upon binding of an antigen to IgE-FcεRI complexes on the mast cell surface, a signaling cascade is initiated. A critical early step is the recruitment and phosphorylation of Spleen tyrosine kinase (Syk).[10] **Nifuratel** exerts its inhibitory action by

preventing the recruitment of cytosolic Syk to the γ subunit of the Fc ϵ RI receptor.[4][5] This action effectively halts the downstream signaling pathway, including the phosphorylation of key proteins such as LAT, Akt, and MAPKs, ultimately suppressing mast cell degranulation and the secretion of inflammatory cytokines.[4][5] Notably, **Nifuratel**'s effect is specific to this upstream part of the pathway, as it does not inhibit degranulation induced by agents that bypass the receptor, such as ionomycin or thapsigargin.[4]



Nifuratel's Mechanism of Action in Mast Cell Degranulation

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Nifuratel inhibits the recruitment of Syk to the FcεRI receptor.

Experimental Data

Nifuratel has demonstrated dose-dependent inhibitory effects on mast cell function both in vitro and in vivo.

Table 1: In Vitro Efficacy of **Nifuratel** on Mast Cell Activation

Parameter	Cell Type	IC50 Value
Degranulation (β -hexosaminidase release)	RBL-2H3	$\sim 0.34 \mu\text{M}$ [4][5]
BMMCs		$\sim 0.94 \mu\text{M}$ [4][5]
Cytokine Secretion (TNF- α)	RBL-2H3	$\sim 0.48 \mu\text{M}$ [4][5]
Cytokine Secretion (IL-4)	RBL-2H3	$\sim 0.74 \mu\text{M}$ [4][5]

Table 2: In Vivo Efficacy of **Nifuratel** in the PCA Mouse Model

Parameter	Value
Animal Model	Mice
Administration Route	Oral (p.o.)
Dosages Tested	10, 30, 100 mg/kg[4]
Efficacy	Dose-dependent suppression of IgE-mediated vascular permeability[4]
ED50	$\sim 22 \text{ mg/kg}$ [4][5]

Experimental Protocols

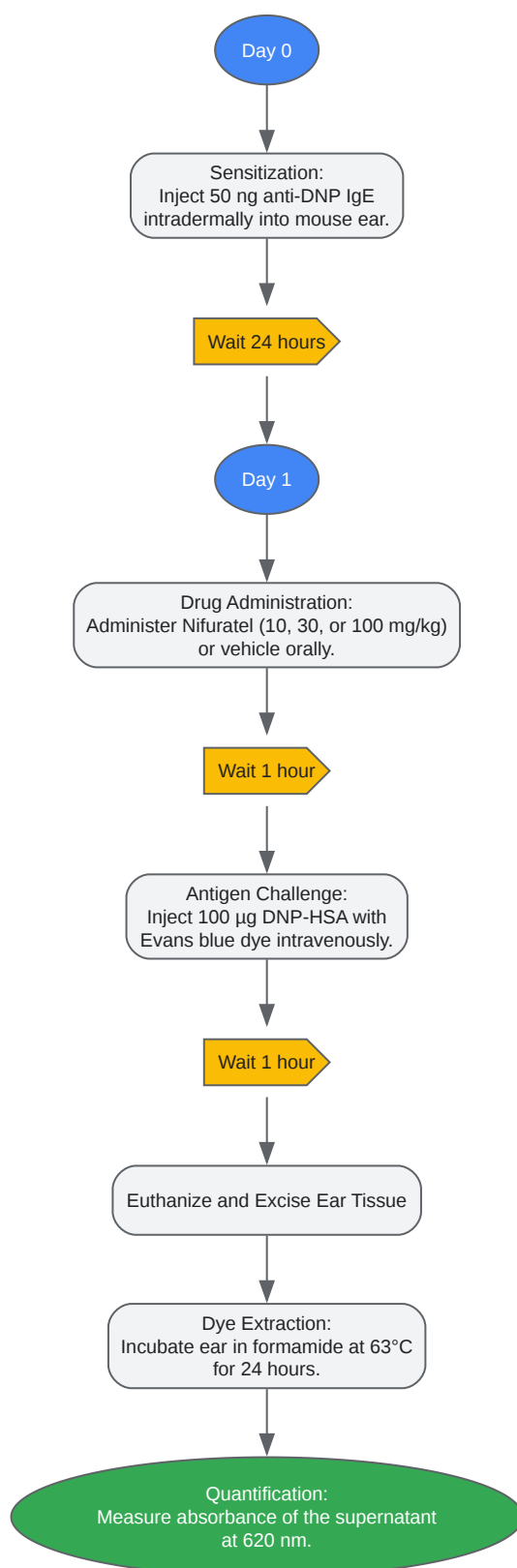
Protocol 1: Passive Cutaneous Anaphylaxis (PCA) in Mice

This protocol describes the in vivo evaluation of **Nifuratel**'s ability to inhibit an IgE-mediated allergic reaction in a mouse ear.

Materials:

- Mice (e.g., BALB/c or ICR)
- Anti-DNP IgE monoclonal antibody
- DNP-HSA (dinitrophenyl-conjugated human serum albumin)
- **Nifuratel**
- Vehicle for **Nifuratel** (e.g., 5% Arabic gum in saline)[4]
- Evans blue dye
- Phosphate-buffered saline (PBS)
- Formamide
- Standard lab equipment for injections and tissue processing
- Spectrophotometer

Workflow Diagram:



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Experimental workflow for the Passive Cutaneous Anaphylaxis model.

Procedure:

- Sensitization (Day 0): Intradermally inject each mouse ear with 50 ng of anti-DNP IgE dissolved in PBS.[4] This sensitizes the tissue mast cells by loading their FcεRI receptors with the specific IgE.
- Drug Administration (Day 1, 24 hours post-sensitization):
 - Prepare **Nifuratel** suspensions in the vehicle (e.g., 5% Arabic gum) at concentrations required for 10, 30, and 100 mg/kg doses.[4]
 - Administer the **Nifuratel** suspension or vehicle alone (for the control group) to the mice via oral gavage.[4] A positive control group, such as cetirizine (50 mg/kg), can also be included.[4]
- Antigen Challenge (1 hour post-drug administration):
 - Prepare a solution of 100 µg DNP-HSA mixed with a solution of Evans blue dye (e.g., 250 µL of 5 mg/mL Evans blue).[4]
 - Administer this mixture intravenously (i.v.) via the tail vein.[4] The antigen will cross-link the IgE on mast cells, triggering degranulation and increased vascular permeability. The Evans blue dye will extravasate at the site of this reaction.
- Tissue Collection (1 hour post-challenge): Humanely euthanize the mice and carefully excise the injected ears.[4]
- Quantification of Dye Extravasation:
 - Place each ear into a tube containing 1 mL of formamide.[4]
 - Incubate the tubes at 63°C for 24 hours to extract the Evans blue dye from the tissue.[4]
 - After incubation, centrifuge the tubes and collect the supernatant.
 - Measure the absorbance of the supernatant at 620 nm using a spectrophotometer. The absorbance value is directly proportional to the amount of dye leakage and the severity of the anaphylactic reaction.[4]

Conclusion

Nifuratel effectively and dose-dependently inhibits IgE-mediated passive cutaneous anaphylaxis in mice, with an ED50 of approximately 22 mg/kg.[4][5] This in vivo efficacy is supported by its targeted mechanism of inhibiting the Syk signaling pathway in mast cells.[4] These findings underscore the potential of **Nifuratel** as a repurposed drug candidate for the treatment of allergic disorders, such as urticaria and atopic dermatitis, where mast cell activation is a key pathological feature. The protocols and data presented here provide a robust framework for further investigation and development of **Nifuratel** in the field of allergy and immunology.

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References

- [1. What is Nifuratel used for? \[synapse.patsnap.com\]](#)
- [2. Nifuratel - Wikipedia \[en.wikipedia.org\]](#)
- [3. biomedicus.gr \[biomedicus.gr\]](#)
- [4. Drug repositioning of anti-microbial agent nifuratel to treat mast cell-mediated allergic responses - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Drug repositioning of anti-microbial agent nifuratel to treat mast cell-mediated allergic responses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Histamine and TNF- \$\alpha\$ release by rat peritoneal mast cells stimulated with *Trichomonas vaginalis* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Novel Approaches in the Inhibition of IgE-Induced Mast Cell Reactivity in Food Allergy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Passive Cutaneous Anaphylaxis Model - Creative Biolabs \[creative-biolabs.com\]](#)
- [9. Hooke - Contract Research - Passive Cutaneous Anaphylaxis \(PCA\) \[hookelabs.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)

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